

Section 1: Chemical Identification and Properties

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Compound of Interest

Compound Name: 2-Mercaptoethanol-1,1,2,2-d4

CAS No.: 284474-53-9

Cat. No.: B1453108

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2-Mercaptoethanol-d4 is a deuterated thiol used in various research applications, often as a reducing agent to denature proteins by cleaving disulfide bonds. Understanding its physical and chemical properties is the foundation of its safe handling.

Property	Value	Source
Synonyms	β -Mercaptoethanol-d4, 2-Hydroxy-1-ethanethiol-d4, Thioglycol-d4	[1]
CAS Number	60-24-2 (Parent Compound)	[2][3]
Molecular Formula	C ₂ D ₄ H ₂ OS	N/A
Molecular Weight	Approx. 82.18 g/mol	[4]
Appearance	Water-white, mobile liquid	[4]
Odor	Strong, disagreeable, pungent	[4][5][6]
Boiling Point	~157 °C (315 °F)	[4]
Flash Point	~68.5 °C (155.3 °F) - Combustible Liquid	[4]
Density	~1.114 g/cm ³ at 25 °C	
Solubility	Soluble in water	[4]
Vapor Pressure	1 mmHg at 20 °C	[4]
Autoignition Temp.	295 °C (563 °F)	[4][7]

Section 2: Hazard Identification and Toxicological Profile

2-Mercaptoethanol is classified as a Particularly Hazardous Substance due to its high acute toxicity and other significant health risks.[6] Its stench is a primary characteristic, detectable at extremely low concentrations, which can cause odor issues even with minor spills.[5][6]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Dermal	Category 2	H310: Fatal in contact with skin.[2][3]
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.[2]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled.[2]
Serious Eye Damage	Category 1	H318: Causes serious eye damage.[2]
Skin Sensitization	Category 1/1A	H317: May cause an allergic skin reaction.[2]
Skin Irritation	Category 2	H315: Causes skin irritation.
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child.
STOT (Repeated Exposure)	Category 2	H373: May cause damage to organs (Heart, Liver) through prolonged or repeated exposure.
Flammable Liquids	Category 4	H227: Combustible liquid.
Aquatic Hazard (Acute)	Category 1	H400: Very toxic to aquatic life.
Aquatic Hazard (Chronic)	Category 2	H411: Toxic to aquatic life with long lasting effects.

Toxicological Data

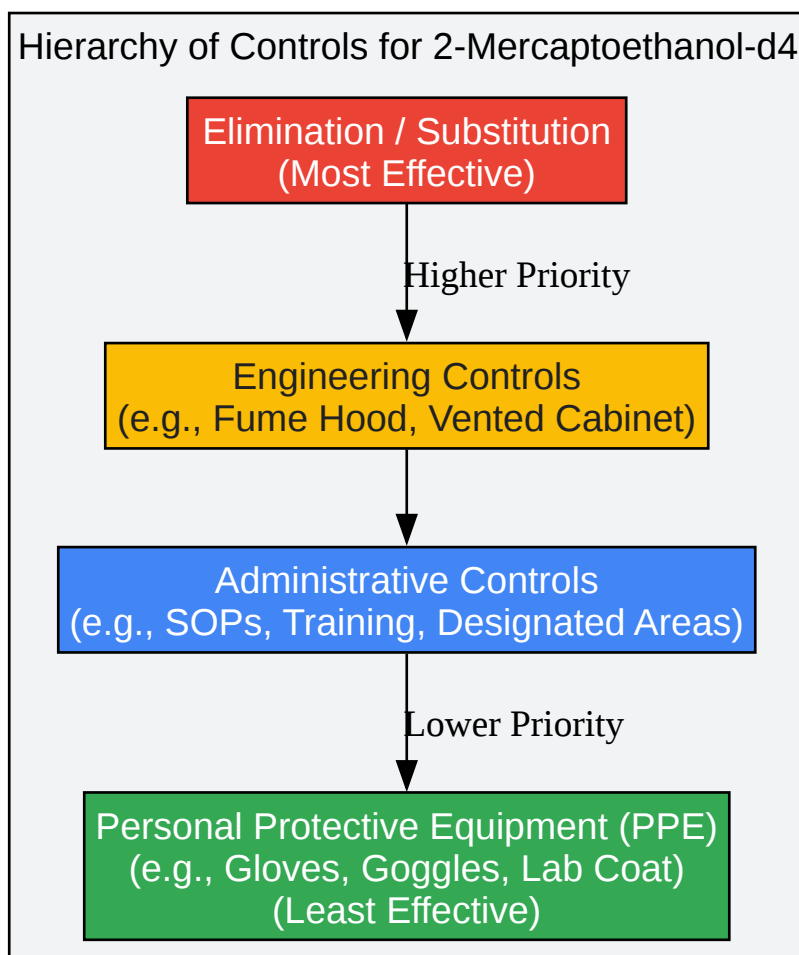
The primary routes of exposure are inhalation, skin absorption, and ingestion.[8] Skin absorption is a particularly significant risk, as contact can be fatal.[3]

Metric	Species	Value
LD ₅₀ Oral	Rat	244 mg/kg[9]
LD ₅₀ Dermal	Rabbit	150 µL/kg[9]
LC ₅₀ Inhalation	Rat	2 mg/L (equivalent to 625 ppm) over 8 hours[7][9]

Expert Insight: The high dermal toxicity cannot be overstated. Accidental contact with even a small amount of liquid on an unprotected area of skin requires immediate and thorough decontamination and medical attention. The severe eye damage classification indicates that splashes can cause irreversible tissue damage and blindness.[4]

Section 3: Hierarchy of Controls

To mitigate the significant risks associated with 2-Mercaptoethanol-d4, a multi-layered approach to safety, known as the hierarchy of controls, must be implemented. This prioritizes engineering and administrative controls over sole reliance on personal protective equipment (PPE).



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Caption: The Hierarchy of Controls prioritizes safer work systems.

Section 4: Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls

The cornerstone of safety when handling this compound is proper ventilation to control the inhalation hazard and pervasive odor.

- **Chemical Fume Hood:** All work with 2-Mercaptoethanol-d4 must be conducted in a properly functioning and certified chemical fume hood.[5][6] The face velocity should be maintained between 80 and 125 feet per minute.[5] The sash should be kept as low as possible.

- Vented Storage: Storage should be in a vented chemical cabinet or a storage fume hood to minimize odor buildup in the laboratory.^[5]^[6]

Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical. It must be selected carefully and used correctly.

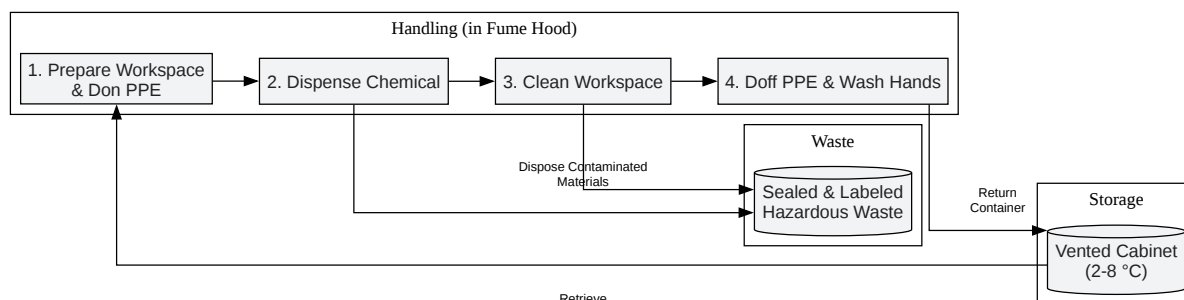
PPE Type	Specification	Rationale and Best Practices
Hand Protection	Chemical-resistant gloves (Nitrile recommended).[5][6]	Double-gloving is strongly recommended.[5][6] Due to the high dermal toxicity, any glove contamination, even a few drops, requires immediate removal and disposal of the outer glove as hazardous waste.[5][6] Always consult the glove manufacturer's compatibility chart.
Eye Protection	ANSI-approved, properly fitting safety glasses or chemical splash goggles are mandatory.[5]	A face shield worn over splash goggles is recommended when handling larger volumes or when there is a significant splash risk.[5][8]
Skin/Body Protection	A fully buttoned, appropriately sized laboratory coat must be worn.[5]	Full-length pants and closed-toe shoes are required at all times in the laboratory to prevent any skin exposure.[5]
Respiratory Protection	Not typically required if all work is performed within a certified fume hood.[5][6]	Use outside of a fume hood is strongly discouraged. If unavoidable, a comprehensive respiratory protection analysis must be performed by Environmental Health & Safety (EH&S) personnel.[6]

Section 5: Safe Handling and Storage Protocols

Adherence to strict protocols is non-negotiable. The causality behind these steps is the prevention of exposure and release.

Step-by-Step Handling Protocol

- **Preparation:** Before starting, ensure the chemical fume hood is on and functioning correctly. Clear the workspace of any unnecessary items. Assemble all necessary equipment and waste containers inside the hood.
- **Don PPE:** Put on all required PPE, including double gloves, before handling the primary container.
- **Dispensing:** Use the smallest practical quantities for the experiment.^[6] When dispensing, perform the action deep within the fume hood to contain vapors. Keep the primary container tightly closed when not in use.^{[5][6]}
- **Post-Handling:** After use, carefully reseal the container, ensuring it is kept upright to prevent leakage.^{[5][6]}
- **Decontamination:** Wipe down the work area within the fume hood. Dispose of any contaminated wipes or disposable items as hazardous waste.
- **Doff PPE:** Remove PPE in the correct order (gloves first), avoiding self-contamination.
- **Hygiene:** Wash hands thoroughly with soap and water immediately after handling the product and before leaving the lab.^{[5][6]}



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Caption: Workflow for safe handling of 2-Mercaptoethanol-d4.

Storage Requirements

- Temperature: Recommended storage is between 2–8 °C.[2][9]
- Container: Keep containers tightly closed, upright, and in a dry, well-ventilated area.[5][6]
Using a secondary sealed container (overpack) can help minimize odors.[5][6]
- Incompatibilities: Store away from oxidizing agents, reducing agents, metals, and alkalis.[6]
[9] Keep away from heat, sparks, and open flames.[9][10]

Section 6: Emergency Procedures

Immediate and correct action during an emergency is critical to minimizing harm.

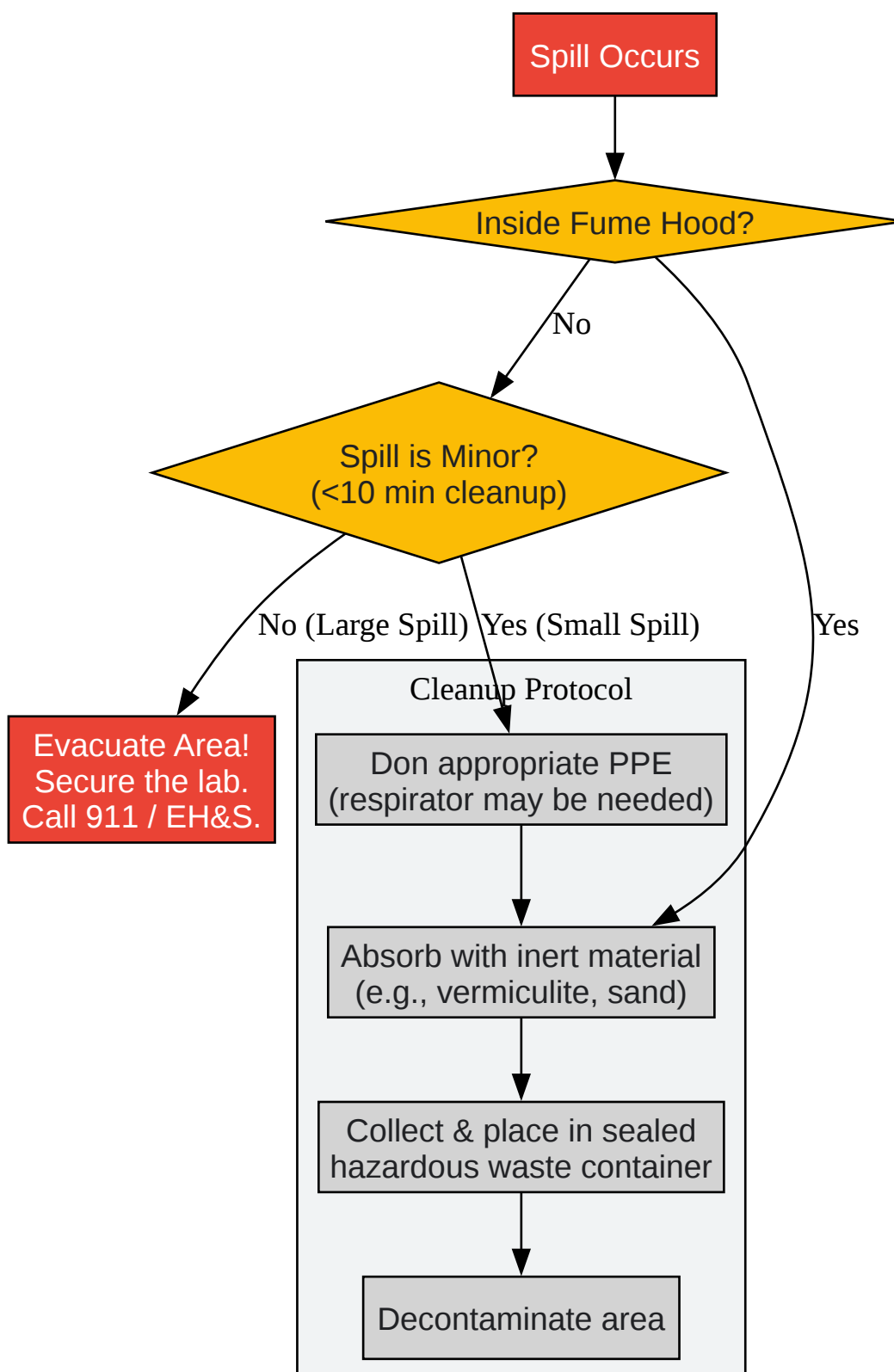
Exposure First Aid

- Inhalation: Immediately move the person to fresh air. Seek immediate medical attention.[3][9]
If breathing stops, administer artificial respiration.

- Skin Contact: This is a medical emergency. Immediately remove all contaminated clothing.[3] Flush the affected skin with copious amounts of water for at least 15 minutes.[9] For large exposures, use an emergency shower.[9] Seek immediate medical attention.[3][9]
- Eye Contact: Immediately flush eyes with copious amounts of water at an eyewash station for at least 15 minutes, holding eyelids open.[3][9] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[2][3]
- Ingestion: Rinse mouth immediately with water.[3] Do not induce vomiting. Seek immediate medical attention.[3][9]

Spill Response

The response to a spill depends entirely on its size and location. The pungent odor is often mistaken for a natural gas leak, so clear communication is vital.[6]



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Caption: Decision tree for responding to a 2-Mercaptoethanol-d4 spill.

Small Spill (inside a fume hood):

- Trained personnel wearing appropriate PPE can clean it up.
- Use an absorbent material like vermiculite or sand to contain the spill.
- Collect the material into a sealable container for hazardous waste disposal.
- Decontaminate the area thoroughly.

Spill Outside a Fume Hood:

- Immediately evacuate the area and alert others.[5]
- If there is any risk of fire, pull the nearest fire alarm.[5]
- Close the laboratory door to contain vapors and maximize negative pressure ventilation.[5]
- Call emergency personnel (911) or the institutional EH&S office for assistance.[5]
- Do not attempt to clean the spill unless you are specifically trained and equipped for it.[6]

Section 7: Waste Disposal and Decontamination

Proper disposal is critical to prevent environmental contamination and exposure to waste handlers.

- **Waste Collection:** All 2-Mercaptoethanol-d4 waste, including solutions, must be collected in a dedicated, airtight, and properly labeled hazardous waste container.[6][9]
- **Segregation:** If possible, do not mix this waste with other organic waste streams to manage the potent odor.[5][6]
- **Contaminated Debris:** All contaminated materials, such as gloves, paper towels, pipette tips, and spill cleanup materials, must also be collected as hazardous waste due to both toxicity and odor.[5][6] These items should be double-bagged.[9]

- Disposal Request: Follow institutional procedures to request a hazardous waste pickup from EH&S.[5] Never dispose of 2-Mercaptoethanol down the sink.[6]

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